

Preparation of Carboxy-PTIO Potassium Salt Stock Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carboxy-PTIO potassium*

Cat. No.: *B11929683*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation of **Carboxy-PTIO potassium** salt stock solutions. Carboxy-PTIO (2-(4-Carboxyphenyl)-4,5-dihydro-4,4,5,5-tetramethyl-1H-imidazol-1-yl-oxo-3-oxide) potassium salt is a potent, water-soluble nitric oxide (NO) scavenger crucial for in vitro and in vivo studies investigating the roles of NO in various physiological and pathological signaling pathways. Accurate preparation of stock solutions is paramount for experimental reproducibility and reliable data. This guide outlines the necessary chemical properties, solubility characteristics, a detailed step-by-step protocol for preparation, and appropriate storage conditions.

Introduction

Carboxy-PTIO potassium salt is a stable radical that stoichiometrically reacts with nitric oxide, making it an invaluable tool for researchers studying NO signaling. Its utility spans across various fields, including neuroscience, immunology, and cardiovascular research. Proper dissolution and storage are critical to maintain its activity and ensure the validity of experimental results. This application note provides a standardized protocol for the preparation of **Carboxy-PTIO potassium** salt stock solutions.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Carboxy-PTIO** potassium salt is essential for its effective use in experimental settings. Key properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	<chem>C14H16KN2O4</chem>	[1]
Molecular Weight	315.38 g/mol	[2] [3]
Appearance	Blue powder/crystalline solid	[1] [4]
Purity	≥98%	[5]
Storage Temperature	-20°C	[1] [4] [6]
Stability	Stable for at least 2 years when stored as a solid at -20°C	[4]

Solubility Data

Carboxy-PTIO potassium salt exhibits solubility in a range of aqueous and organic solvents. The choice of solvent will depend on the specific requirements of the experiment. It is crucial to consider the potential physiological effects of organic solvents in biological systems.

Solvent	Solubility	References
Water	100 mg/mL	[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	~35 mg/mL	[4] [7]
Dimethyl Sulfoxide (DMSO)	~1.4 mg/mL	[7] [8]
Dimethylformamide (DMF)	~3.3 mg/mL	[7] [8]
Ethanol	~1.6 mg/mL	[7] [8]

Note: Aqueous solutions of **Carboxy-PTIO potassium** salt are not recommended for storage for more than one day[4][7]. For experiments sensitive to organic solvents, it is advised to prepare aqueous solutions fresh by directly dissolving the solid in the desired buffer[7].

Experimental Protocol: Preparation of a 10 mM Aqueous Stock Solution

This protocol details the preparation of a 10 mM stock solution in a suitable aqueous buffer (e.g., PBS, pH 7.2).

Materials:

- **Carboxy-PTIO potassium** salt (solid)
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips
- Analytical balance

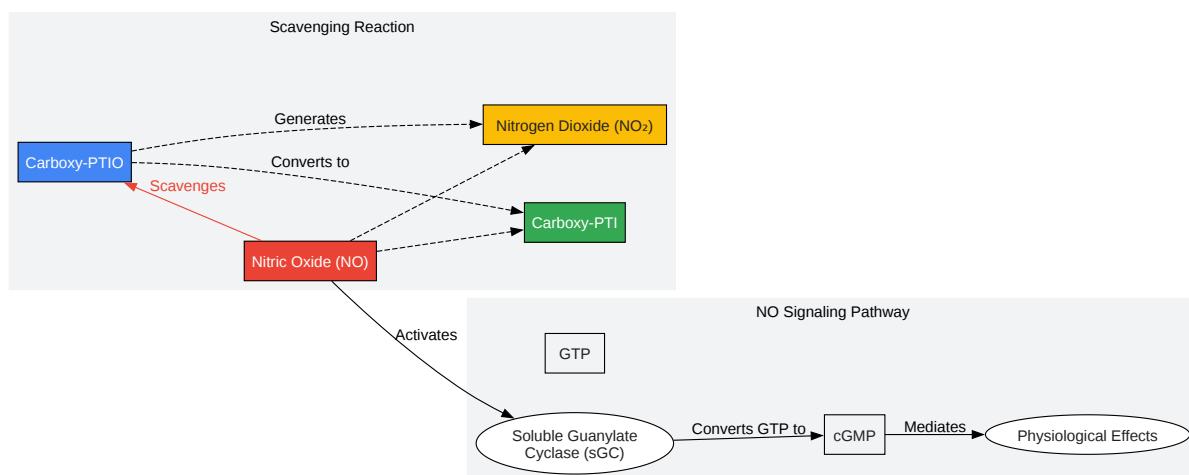
Procedure:

- Calculate the required mass:
 - Molecular Weight (MW) of **Carboxy-PTIO potassium** salt = 315.38 g/mol .
 - To prepare 1 mL of a 10 mM solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x MW (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 315.38 g/mol x 1000 mg/g = 3.15 mg
- Weighing:

- Carefully weigh out 3.15 mg of **Carboxy-PTIO potassium** salt powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder to a sterile microcentrifuge tube.
 - Add 1 mL of sterile PBS (pH 7.2) to the tube.
 - Vortex the solution thoroughly until the solid is completely dissolved. The solution should appear as a clear blue liquid.
- Sterilization (Optional):
 - If required for cell culture experiments, the stock solution can be filter-sterilized through a 0.22 μ m syringe filter.
- Storage:
 - Use the freshly prepared aqueous solution immediately.
 - It is not recommended to store aqueous solutions for more than one day[4][7]. If short-term storage is necessary, protect from light and store at 2-8°C. For longer-term storage, aliquoting and freezing at -20°C may be possible, but stability should be validated for the specific experimental conditions.

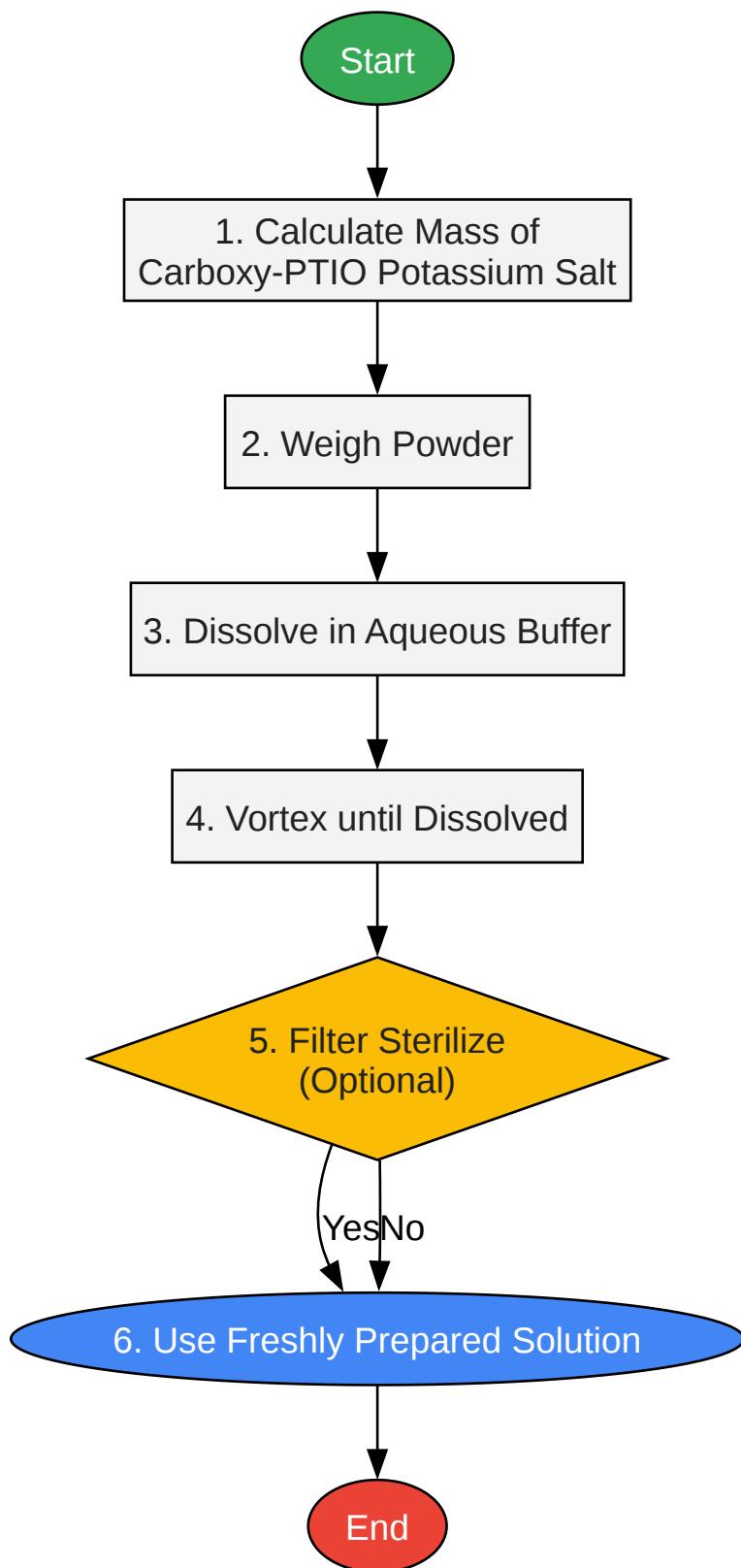
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of Carboxy-PTIO and the workflow for preparing a stock solution.



[Click to download full resolution via product page](#)

Caption: Mechanism of Nitric Oxide scavenging by Carboxy-PTIO.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Carboxy-PTIO potassium** stock solution.

Safety Precautions

While **Carboxy-PTIO** potassium salt is not classified as a hazardous substance, standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of the powder and direct contact with skin and eyes.

Conclusion

This application note provides a detailed protocol for the preparation of **Carboxy-PTIO** potassium salt stock solutions, tailored for researchers in various scientific disciplines. By adhering to this standardized procedure, scientists can ensure the consistency and reliability of their experimental outcomes when investigating nitric oxide signaling pathways. The provided data and diagrams serve as a quick and comprehensive reference for laboratory use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carboxy-PTIO | Nitric Oxide Scavenger [stressmarq.com]
- 2. Carboxy-PTIO, potassium salt | CAS 148819-94-7 | Tocris Bioscience [tocris.com]
- 3. Carboxy-PTIO, potassium salt | CAS:148819-94-7 | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. 羧基-PTIO钾盐 - 10mg聚乙烯瓶封装 [sigmaaldrich.com]
- 6. agscientific.com [agscientific.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Preparation of Carboxy-PTIO Potassium Salt Stock Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b11929683#how-to-prepare-carboxy-ptio-potassium-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com